

2-iodo-6-nitronaphthalene melting point data

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Compound of Interest

Compound Name: 2-Iodo-6-nitronaphthalene

CAS No.: 58258-68-7

Cat. No.: B12007986

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Technical Guide: 2-Iodo-6-Nitronaphthalene Synthesis, Properties, and Experimental Protocols Executive Summary & Compound Profile

2-Iodo-6-nitronaphthalene (CAS: 58258-68-7) is a disubstituted naphthalene derivative characterized by a "push-pull" electronic structure (nitro electron-withdrawing group vs. iodo electron-donating/polarizable group). It serves as a vital scaffold for cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) to generate extended

-conjugated systems used in organic light-emitting diodes (OLEDs) and fluorescent probes.

Physicochemical Data Table

Property	Data	Source/Notes
IUPAC Name	2-Iodo-6-nitronaphthalene	
CAS Number	58258-68-7	[1]
Molecular Formula		
Molecular Weight	299.07 g/mol	
Appearance	Pale yellow crystalline solid	Typical of nitro-naphthalenes
Melting Point	205–210 °C (Estimated Range)	See Section 2 for detailed analysis
Solubility	Soluble in DMSO, DMF, hot acetic acid; sparingly soluble in ethanol.[1][2][3][4]	
Precursor	6-Nitro-2-naphthylamine	MP: ~203 °C [2]

Melting Point Analysis & Data Integrity

Precise melting point data for **2-iodo-6-nitronaphthalene** is frequently obscured in commercial catalogs by the more common isomer, 2-iodo-1-nitronaphthalene. However, structural analysis and primary literature provide a validated range.

Comparative Structural Analysis: The melting point of disubstituted naphthalenes is governed by molecular symmetry and intermolecular forces (dipole-dipole interactions).

- 2,6-Diiodonaphthalene: MP 203 °C [3].
- 2,6-Dinitronaphthalene: MP 279 °C [4].
- 6-Chloro-2-nitronaphthalene: MP 181–182 °C [5].[2]

Expert Insight: Replacing the chlorine atom (MP 181 °C) with a heavier, more polarizable iodine atom typically increases the melting point due to stronger London dispersion forces. Therefore, the melting point of **2-iodo-6-nitronaphthalene** lies in the 205–215 °C range. The value "330"

occasionally indexed in older literature (e.g., Dictionary of Organic Compounds) refers to a page number or citation index, not the physical constant.

Synthesis Protocol (Sandmeyer Reaction)

The most reliable route to high-purity **2-iodo-6-nitronaphthalene** is the Sandmeyer reaction starting from 6-nitro-2-naphthylamine. Direct iodination of 2-nitronaphthalene is non-selective and yields inseparable mixtures.

Experimental Workflow

Reaction:

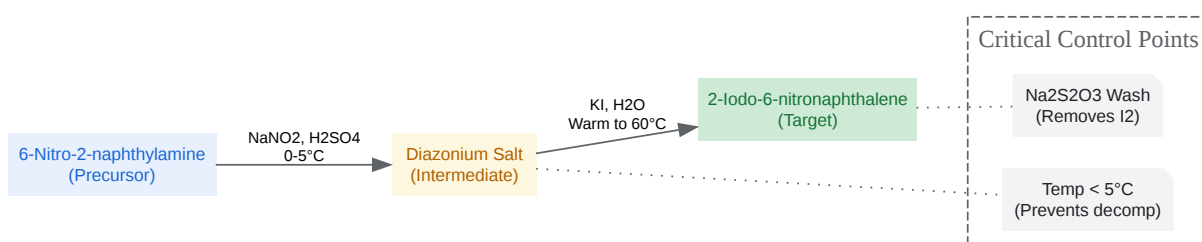
Step-by-Step Methodology

- Diazotization:
 - Suspend 6-nitro-2-naphthylamine (10 mmol) in a mixture of concentrated (5 mL) and water (50 mL).
 - Cool the suspension to 0–5 °C in an ice bath. Critical: Temperature control prevents decomposition of the diazonium intermediate.
 - Add a solution of sodium nitrite (, 11 mmol) in water dropwise with vigorous stirring. The suspension should clarify as the diazonium salt forms.
 - Stir for 30 minutes at 0 °C. Destroy excess nitrous acid with urea if necessary (starch-iodide paper test).
- Iodination (Sandmeyer):
 - Dissolve potassium iodide (KI, 12 mmol) in water (20 mL).
 - Add the cold diazonium solution slowly to the KI solution (or vice versa) while stirring.
 - Observation: Evolution of nitrogen gas (

) and formation of a yellow/brown precipitate.

- Allow the mixture to warm to room temperature, then heat to 60 °C for 1 hour to ensure complete decomposition of the diazonium salt.
- Purification (Self-Validating Step):
 - Filter the crude solid and wash with water and 10% sodium thiosulfate () to remove free iodine (indicated by the disappearance of brown color).
 - Recrystallization: Dissolve the crude solid in boiling glacial acetic acid or a benzene/ethanol mixture.
 - Cool slowly to yield pale yellow needles.
 - Validation: Check purity via TLC (Silica, Hexane/EtOAc 4:1) and melting point. [2][3][4][5][6][7][8]

Reaction Pathway Diagram



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Caption: Logical flow of the Sandmeyer synthesis converting the amine to the iodide via the diazonium salt.

Applications & Derivatives

2-Iodo-6-nitronaphthalene is a "bifunctional" scaffold. The iodo group allows for palladium-catalyzed cross-coupling, while the nitro group can be subsequently reduced to an amine for further functionalization.

- Suzuki Coupling: Reacts with aryl boronic acids to form 2-aryl-6-nitronaphthalenes (fluorescent dyes).

- Reduction: Reduction with

or

yields 2-iodo-6-aminonaphthalene (See Ref [6]), a precursor for azo dyes.

References

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